

# handling and safety precautions for 6-Bromo-3-chloropyridin-2-OL

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## Compound of Interest

Compound Name: 6-Bromo-3-chloropyridin-2-OL

Cat. No.: B2991932

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## Technical Support Center: 6-Bromo-3-chloropyridin-2-OL

Welcome to the comprehensive technical and safety guide for **6-Bromo-3-chloropyridin-2-OL** (CAS No. 52764-12-2). This resource is designed for researchers, scientists, and drug development professionals to ensure safe and effective handling of this chemical intermediate in a laboratory setting. The information herein is synthesized from material safety data sheets and established laboratory safety protocols to provide actionable guidance.

It is important to note that this compound is also known by other names, such as 6-Bromo-2-chloro-3-hydroxypyridine or 6-bromo-2-chloropyridin-3-ol, reflecting its chemical structure.<sup>[1][2]</sup>

## Core Chemical Profile & Hazard Summary



Before handling, it is crucial to be familiar with the fundamental properties and hazards associated with **6-Bromo-3-chloropyridin-2-OL**.

## Chemical Identity & Properties

Property	Value	Source
CAS Number	52764-12-2	[3][4]
Molecular Formula	C <sub>5</sub> H <sub>3</sub> BrClNO	[4]
Molecular Weight	208.44 g/mol	[5]
Appearance	Solid	
Primary Use	Laboratory chemical for industrial and scientific research	[1][3]

## GHS Hazard Identification

This compound is classified as hazardous. The following table summarizes its GHS classification, which dictates the necessary safety precautions.

GHS Pictogram	Signal Word	Hazard Class & Statement
	Danger	Acute Toxicity 3, Oral (H301): Toxic if swallowed.
	Warning	Skin Irritation 2 (H315): Causes skin irritation.[6] Serious Eye Irritation 2A (H319): Causes serious eye irritation.[6] STOT SE 3 (H335): May cause respiratory irritation.[6]

Note: One source also classifies this compound as Acute Toxicity 2, Dermal (H310): Fatal in contact with skin. Given this potential for severe toxicity, extreme caution and impervious skin protection are mandatory.

## Frequently Asked Questions (FAQs)

This section addresses common queries regarding the day-to-day handling and storage of **6-Bromo-3-chloropyridin-2-OL**.

Q1: What are the most critical hazards I should be aware of when working with this compound?

A1: The most significant hazards are its acute oral toxicity (toxic if swallowed) and potential for severe dermal toxicity. It is also a known skin, eye, and respiratory irritant.[6] Inhalation of dust or direct contact with skin and eyes must be strictly avoided.

Q2: What is the mandatory Personal Protective Equipment (PPE) for handling this solid compound? A2: A comprehensive PPE setup is required. This includes:

- Engineering Controls: All work must be conducted in a certified chemical fume hood.[7]
- Eye/Face Protection: Wear tightly-sealed safety goggles conforming to EN 166 (EU) or NIOSH (US) standards.[1]
- Hand Protection: Use chemical-resistant gloves (e.g., nitrile). Gloves must be inspected for integrity before use and disposed of properly after handling.[1]
- Body Protection: A lab coat or impervious clothing is necessary to prevent skin contact.[1][7] For tasks with a higher risk of splashes, consider an apron.[8]
- Respiratory Protection: If dust formation is possible or exposure limits might be exceeded, a NIOSH-approved respirator is required.[1]

Q3: How should **6-Bromo-3-chloropyridin-2-OL** be stored? A3: Proper storage is critical to maintain chemical integrity and ensure safety. Store the container tightly closed in a dry, cool, and well-ventilated area.[1][7] It should be kept away from incompatible materials such as strong oxidizing agents and strong acids.[9][10]

Q4: What is the correct first aid response for an accidental exposure? A4: Immediate action is crucial.

- Inhalation: Move the victim to fresh air immediately. If breathing is difficult, administer oxygen. If not breathing, begin artificial respiration (do not use mouth-to-mouth) and seek immediate medical attention.[1]

- **Skin Contact:** Take off all contaminated clothing immediately. Rinse the affected skin area with copious amounts of soap and water for at least 15 minutes. Seek immediate medical attention.<sup>[7]</sup>
- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention from an ophthalmologist.<sup>[7]</sup>
- **Ingestion:** Rinse the mouth with water. Do NOT induce vomiting. Call a poison center or doctor immediately for treatment advice.<sup>[1][7]</sup>

## Troubleshooting Guide for Experimental Use

This section provides solutions to specific issues that may arise during research and development activities.

Q: I need to weigh a small quantity of the powder, but I'm concerned about creating airborne dust. What is the safest procedure? A: This is a valid concern due to the compound's respiratory and toxic hazards.

- **Causality:** The fine, solid nature of the compound makes it prone to becoming airborne, increasing the risk of inhalation.
- **Solution:** Always perform weighing operations inside a chemical fume hood.<sup>[7]</sup> Use a spatula to gently transfer the material to an anti-static weighing boat or paper. Avoid dropping or tapping the container, which can generate dust. Work slowly and deliberately. If you have an enclosure specifically for weighing potent compounds (a balance hood), that is the ideal location.

Q: The solid material in my stock bottle appears clumped and discolored. Is it safe to use? A: Clumping and discoloration are potential indicators of moisture absorption or chemical degradation.

- **Causality:** Halogenated pyridinols can be sensitive to moisture and light over time, leading to decomposition. This can impact the purity and reactivity of the material.

- **Solution:** While the material may still be usable for non-sensitive applications, its purity is questionable. For reactions where stoichiometry and purity are critical (e.g., in drug development), using a compromised reagent can lead to failed experiments or impure products. It is recommended to use a fresh, unopened container if possible. To prevent this, always store the compound in a desiccator after opening to protect it from atmospheric moisture.

Q: I have a small spill of the solid powder on the lab bench. What is the correct cleanup protocol? A: A small spill can be managed safely if the correct procedure is followed. Do not panic.

- **Causality:** Improper cleanup can aerosolize the toxic powder or spread contamination.
- **Solution:** Refer to the detailed spill cleanup protocol in Section 4.1. The key is to avoid raising dust. Do not use a dry brush or towel. Gently cover the spill with an inert absorbent material, then carefully sweep the mixture into a labeled hazardous waste container.[\[11\]](#)

Q: How do I dispose of waste containing **6-Bromo-3-chloropyridin-2-OL**, including empty containers and contaminated gloves? A: All waste must be treated as hazardous.

- **Causality:** Improper disposal can contaminate the environment and poses a risk to others.
- **Solution:** Collect all solid waste (unused chemical, contaminated absorbents, gloves, weighing paper) in a clearly labeled, sealed hazardous waste container. Do not mix it with other waste streams unless permitted by your institution's environmental health and safety (EHS) office. Empty containers should be triple-rinsed (if appropriate for the subsequent use or disposal method) with a suitable solvent; the rinsate must also be collected as hazardous waste.[\[1\]](#) Consult your EHS office for specific institutional procedures.

## Detailed Experimental Protocols

These step-by-step guides provide clear instructions for critical safety procedures.

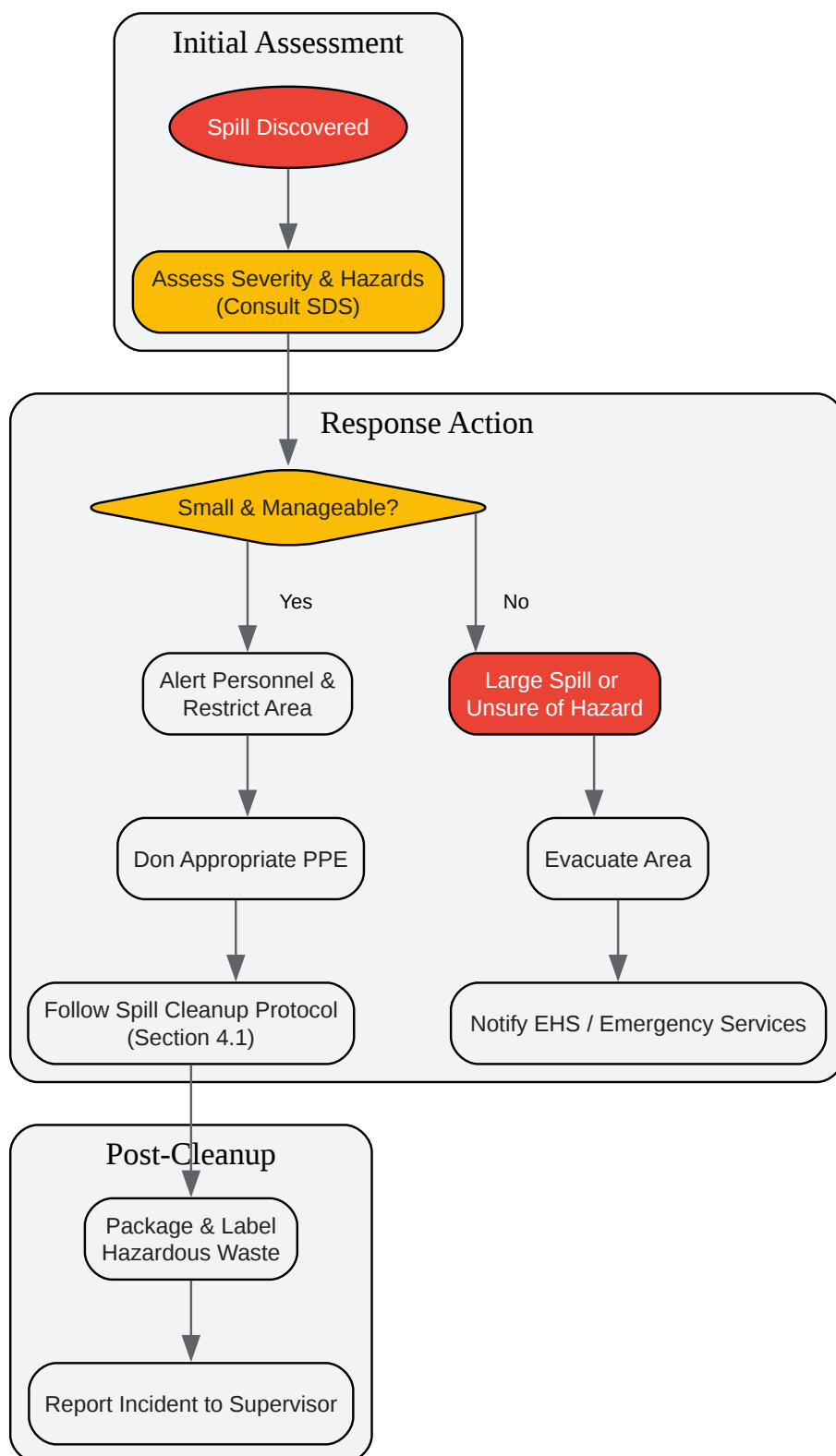
### Protocol: Small Spill Cleanup (<1 g Solid)

- **Restrict Access:** Immediately alert others in the area and restrict access to the spill location.

- Don PPE: Ensure you are wearing the full mandatory PPE as described in FAQ #2.
- Contain: Do not use water. Gently cover the spill with a dry, inert absorbent material like sand or vermiculite to prevent dust from becoming airborne.
- Collect: Using spark-proof tools (e.g., plastic spatula and dustpan), carefully sweep the absorbent/chemical mixture into a suitable, sealable container labeled "Hazardous Waste: **6-Bromo-3-chloropyridin-2-OL**".<sup>[1]</sup>
- Decontaminate: Wipe the spill area with a cloth dampened with a suitable solvent (e.g., ethanol or isopropanol), working from the outside in. Place the cleaning cloth in the same hazardous waste container.
- Final Cleaning: Wash the area with soap and water.
- Dispose: Seal the hazardous waste container. Store it in a designated satellite accumulation area and arrange for pickup by your institution's EHS department.
- Report: Report the incident to your laboratory supervisor.

## Visualization: Spill Response Workflow

The following diagram outlines the logical flow for responding to a chemical spill.



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